

# Core Metabolic Pathway for (R)-3-Hydroxyoctanoyl-CoA Synthesis

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## Compound of Interest

Compound Name: (R)-3-hydroxyoctanoyl-CoA

Cat. No.: B1244532

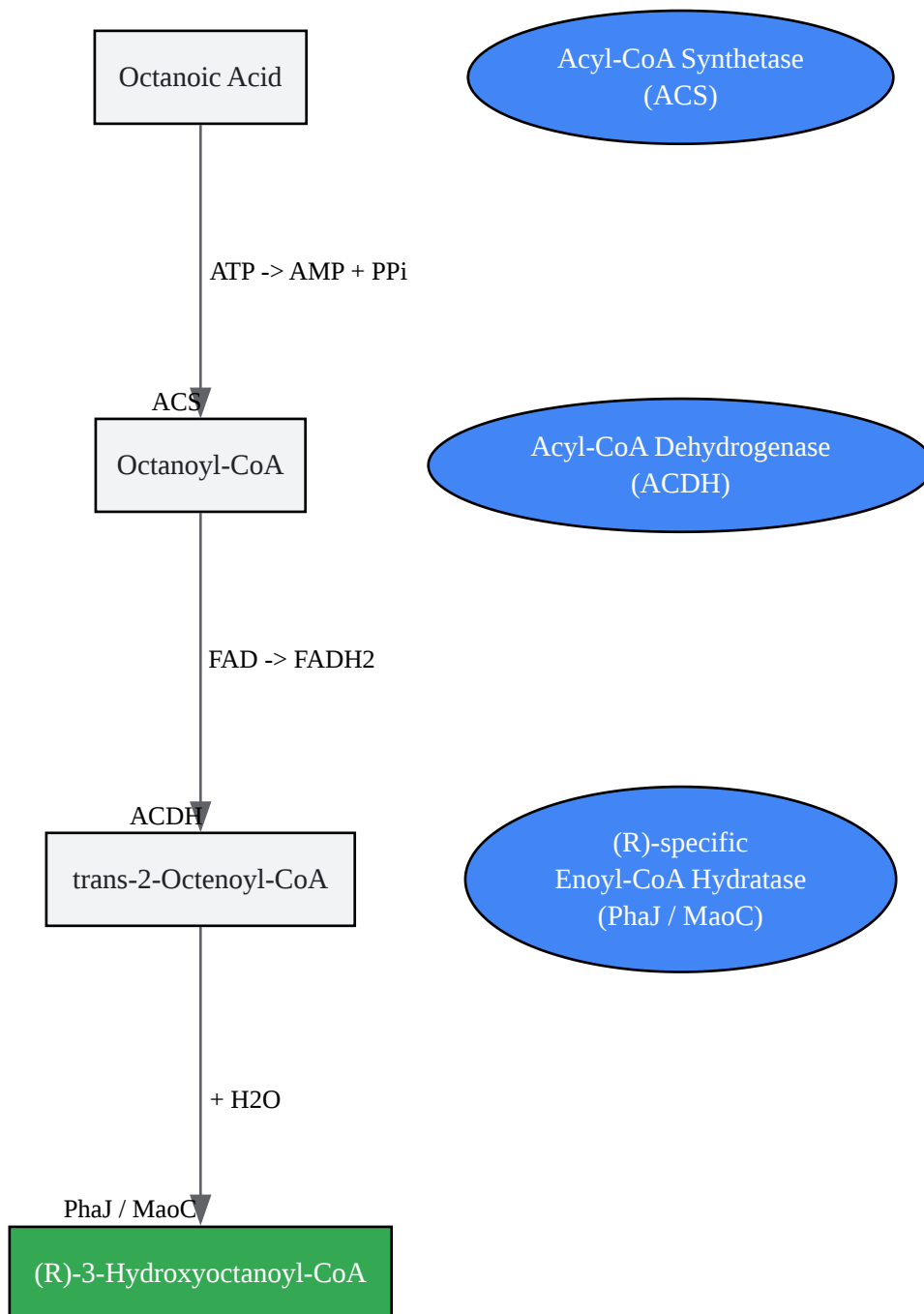
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The primary and most direct biosynthetic route to **(R)-3-hydroxyoctanoyl-CoA** originates from the C8 fatty acid, octanoic acid. This pathway leverages enzymes from fatty acid metabolism and is analogous to the initial steps of the  $\beta$ -oxidation cycle, but with a key stereospecific hydration step.<sup>[1]</sup>

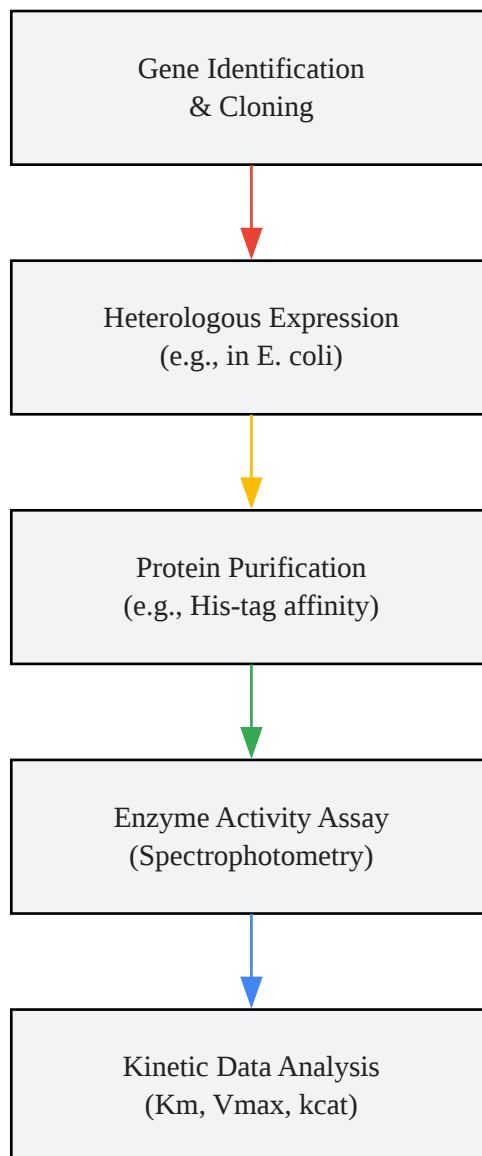
The proposed pathway involves three key enzymatic transformations:

- Activation: Octanoic acid is activated to its coenzyme A (CoA) thioester, octanoyl-CoA.
- Dehydrogenation: A double bond is introduced to form trans-2-octenoyl-CoA.
- Hydration: Stereospecific hydration of the double bond yields the final product, **(R)-3-hydroxyoctanoyl-CoA**.<sup>[1]</sup>

## Biosynthetic Pathway to (R)-3-Hydroxyoctanoyl-CoA



## General Workflow for Enzyme Characterization



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## References

- 1. benchchem.com [benchchem.com]

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